

Application Notes and Protocols: Retapamulin in the Study of Bacterial Ribosome Function

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Compound of Interest

Compound Name: Retapamulin

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Introduction

Retapamulin, a semi-synthetic derivative of the pleuromutilin class of antibiotics, serves as a powerful tool for investigating the intricacies of bacterial ribosome function. Its unique mechanism of action, targeting the peptidyl transferase center (PTC) on the 50S ribosomal subunit, allows for precise studies of protein synthesis.[1][2][3][4] **Retapamulin** inhibits peptide bond formation and, in some cases, the assembly of the 50S subunit itself.[3][5] A key application of **retapamulin** is in ribosome profiling, where it selectively stalls ribosomes at the translation initiation site, enabling the precise mapping of start codons across the bacterial genome.[6][7] This document provides detailed application notes and protocols for the use of **retapamulin** as a molecular probe in bacteriology and ribosome research.

Data Presentation

The following tables summarize the antibacterial activity of **retapamulin** against key Gram-positive pathogens, *Staphylococcus aureus* and *Streptococcus pyogenes*, and its inhibitory concentrations in functional assays.

Table 1: Minimum Inhibitory Concentration (MIC) of **Retapamulin**

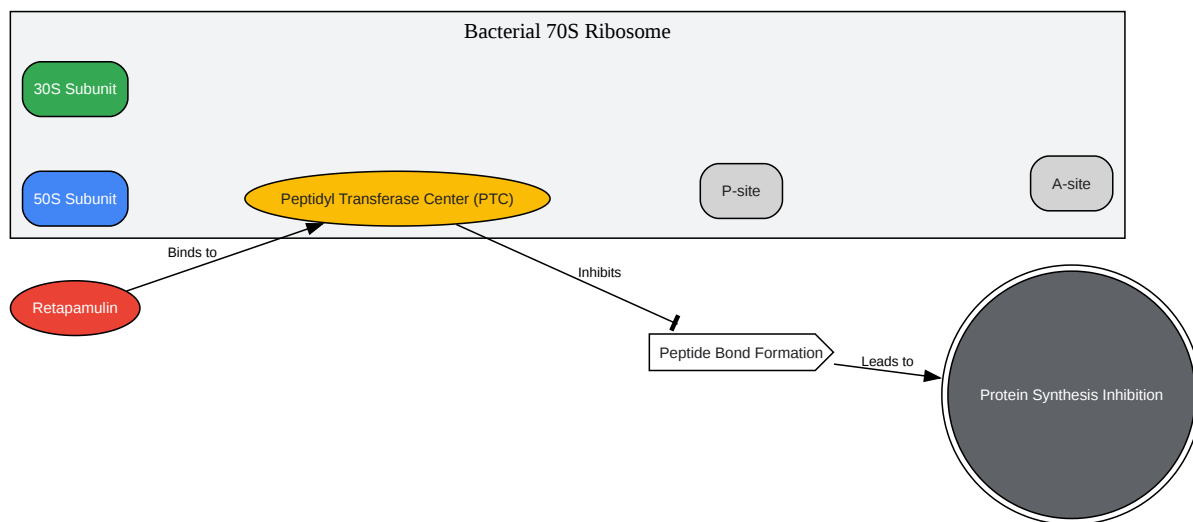
Organism	Strain Type	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Staphylococcus aureus	Methicillin-Susceptible (MSSA) & Methicillin-Resistant (MRSA)	0.03 - 0.25	-	0.12	[8]
	All strains	≤0.015 - 0.12	-	0.12	[8]
Streptococcus pyogenes	All strains	0.008 - 0.03	-	0.06	[8]
Streptococcus pyogenes	All strains	≤0.015 - 0.12	≤0.015	0.03	[8]

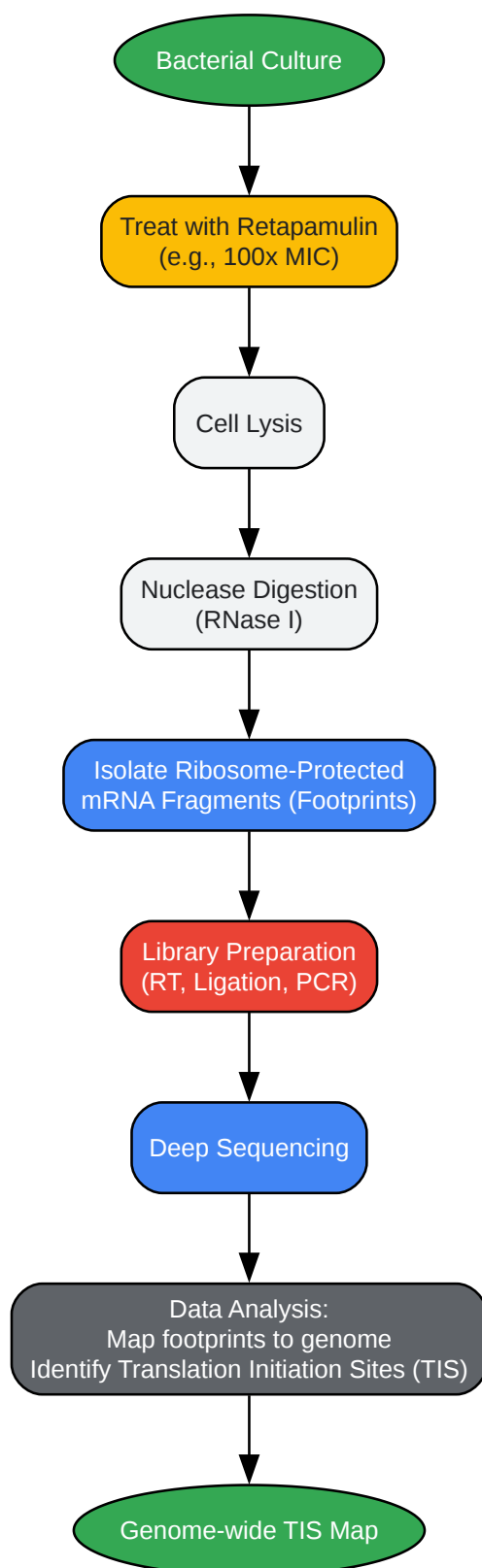
Table 2: 50% Inhibitory Concentration (IC50) of **Retapamulin** in *S. aureus*

Strain	Assay	IC50 (ng/mL)	Reference
RN1786 (wt)	Total Viable Cells	12	[5]
RN1786 (wt)	Protein Synthesis	5	[5]
RN1786 (wt)	50S Subunit Synthesis	27	[5]
A1024 (MRSA)	Total Viable Cells	25	[5]
A1024 (MRSA)	Protein Synthesis	17	[5]
A1024 (MRSA)	50S Subunit Synthesis	20	[5]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of **retapamulin** and a typical experimental workflow for its application in ribosome profiling.





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